

Essential Safety and Operational Guide for Handling 5-Cholesten-3-one

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Compound of Interest

Compound Name: 5-Cholesten-3-one

Cat. No.: B023449

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the proper use and disposal of **5-Cholesten-3-one**, ensuring a secure laboratory environment.

Chemical and Physical Properties

A thorough understanding of the compound's properties is the first step in safe handling.

Property	Value
Physical State	Solid, Powder[1][2][3]
Melting Point	125-128 °C[1][4][5]
Molecular Formula	C ₂₇ H ₄₄ O[1]
Molecular Weight	384.64 g/mol [1][2][5]

Hazard Identification and Classification

5-Cholesten-3-one is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[1]
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[1]

- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity (Single Exposure, Respiratory Tract Irritation, Category 3): May cause respiratory irritation.[\[1\]](#)

The signal word for this compound is Warning.[\[1\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **5-Cholesten-3-one** to minimize exposure and ensure personal safety.

PPE Category	Specific Requirements
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles are required. A face shield should be used where splashing is a possibility. [1]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) must be worn. A lab coat or other protective clothing is necessary to prevent skin contact. [1]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 dust mask or higher-level respirator should be used. [2] Work should be conducted in a well-ventilated area, preferably in a chemical fume hood. [1]

Step-by-Step Handling and Immediate Safety Protocols

Engineering Controls:

- Work in a well-ventilated area.
- Use a chemical fume hood for all procedures that may generate dust or aerosols.[\[1\]](#)

Personal Handling:

- Preparation: Before handling, ensure all necessary PPE is correctly worn. Inspect gloves for any signs of damage.[\[1\]](#)
- Weighing and Transfer: Conduct weighing and transferring of the solid compound within a chemical fume hood or a ventilated balance enclosure to contain any dust.
- Spill Protocol: In case of a spill, avoid creating dust.[\[1\]](#) Carefully sweep up the solid material and place it into a suitable, closed container for disposal.[\[1\]](#) Do not let the product enter drains.[\[1\]](#)[\[4\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks or leaving the laboratory.[\[1\]](#)

First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician. [1]
Skin Contact	Wash off with soap and plenty of water. If skin irritation occurs, seek medical attention. [1]
Inhalation	Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician. [1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. [1]

Disposal Plan

Proper disposal of **5-Cholesten-3-one** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Characterization:

- Treat unused **5-Cholesten-3-one** as hazardous chemical waste.[\[6\]](#)

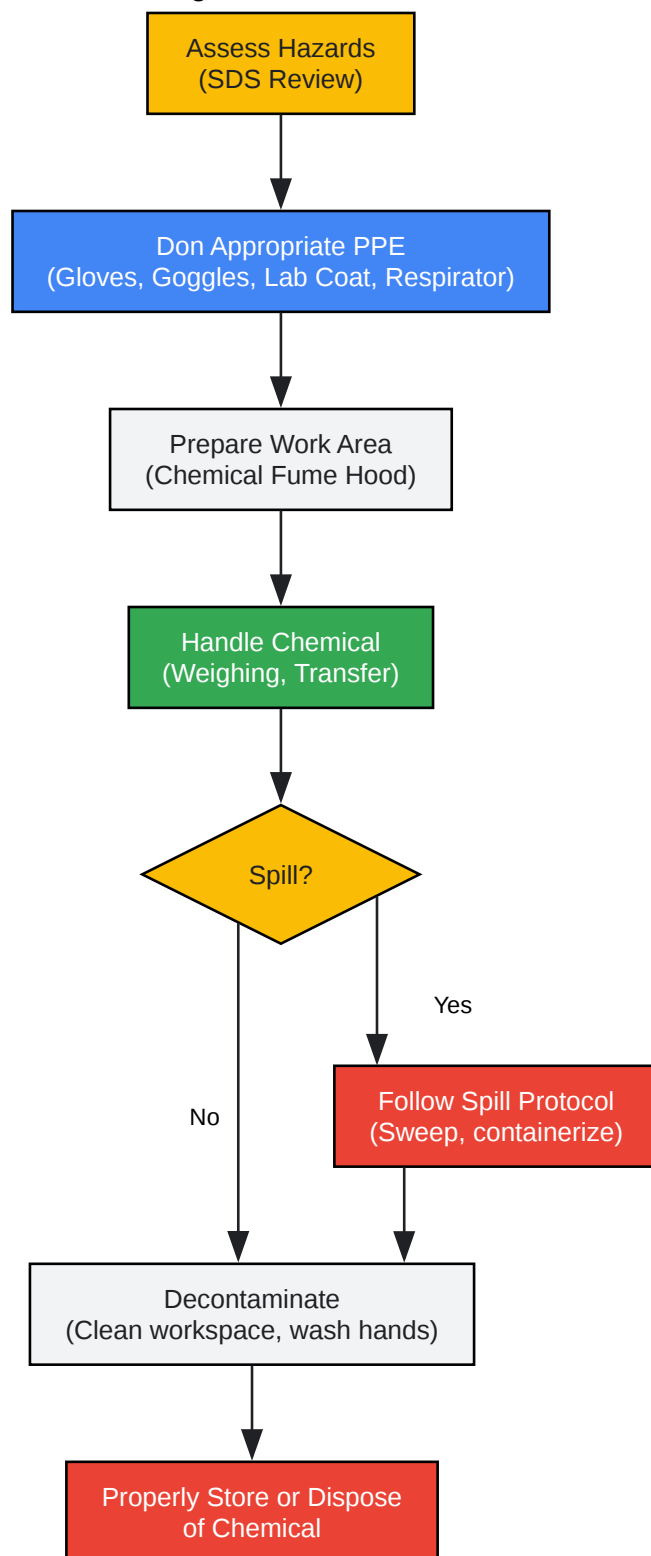
Disposal Procedure:

- Collection: Collect waste in a clearly labeled, leak-proof container.[\[6\]](#)
- Storage: Store the waste container in a designated and properly managed hazardous waste accumulation area.
- Disposal: Arrange for disposal through a licensed professional waste disposal service.[\[4\]](#) Do not dispose of down the drain or with general laboratory trash.[\[1\]](#)[\[4\]](#) Contaminated packaging should be disposed of in the same manner as the unused product.[\[4\]](#)

Safe Handling Workflow for 5-Cholesten-3-one

The following diagram outlines the logical steps for safely handling **5-Cholesten-3-one** in a laboratory setting.

Safe Handling Workflow for 5-Cholesten-3-one

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A diagram illustrating the procedural flow for the safe handling of **5-Cholesten-3-one**.

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